

Application Notes and Protocols for HPLC-Based Quantification of Thymidine Glycol

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Introduction

Thymidine glycol (Tg) is a major product of oxidative DNA damage, arising from the reaction of thymine residues with reactive oxygen species (ROS). As a significant biomarker for oxidative stress, accurate and robust quantification of Tg in biological matrices is crucial for research in aging, cancer, neurodegenerative diseases, and for evaluating the efficacy of novel therapeutics. High-performance liquid chromatography (HPLC) coupled with various detection methods stands as a powerful and widely used analytical technique for this purpose.

This document provides detailed application notes and experimental protocols for the quantification of **thymidine glycol** using different HPLC-based methodologies, including UV, electrochemical, and mass spectrometric detection.

Signaling Pathway: Formation and Repair of Thymidine Glycol

Reactive oxygen species, generated through normal metabolic processes or exposure to ionizing radiation, can attack the C5-C6 double bond of thymine in DNA, leading to the formation of **thymidine glycol**.[1] This lesion distorts the DNA helix and can block DNA replication, making its efficient repair critical for maintaining genomic integrity. The primary







mechanism for removing **thymidine glycol** from DNA is the base excision repair (BER) pathway.

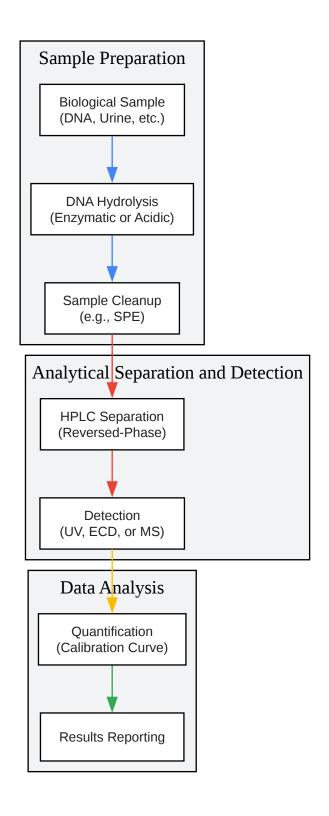






DNA Damage Base Excision Repair (BER)





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